

Application Notes and Protocols: Preparation of Olivomycin A Stock Solution

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Compound of Interest

Compound Name: Olivomycin A

Cat. No.: B1205136

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Audience: Researchers, scientists, and drug development professionals.

Introduction

Olivomycin A is an aureolic acid antibiotic produced by *Streptomyces olivoreticuli*. It functions as an antitumor agent by binding to GC-rich regions in the minor groove of DNA, which subsequently inhibits DNA replication and transcription. This activity makes it a compound of interest in cancer research. Accurate and consistent preparation of **Olivomycin A** stock solutions is critical for obtaining reproducible results in downstream biological assays. These notes provide a detailed protocol for the preparation, storage, and use of **Olivomycin A** stock solutions.

Physicochemical and Biological Data

Proper preparation of a stock solution begins with understanding the fundamental properties of the compound. Key quantitative data for **Olivomycin A** are summarized below.

Property	Value	Source(s)
Molecular Formula	C ₅₈ H ₈₄ O ₂₆	[1][2]
Molecular Weight	1197.3 g/mol	[1][2]
Appearance	Yellow solid/crystals	
Solubility	Insoluble in water. Soluble in ethanol, chloroform, and DMSO.	
Biological Activity	Induces apoptosis in renal cancer cells at 50 nM - 1 µM. Inhibits DNA methyltransferase Dnmt3a with an IC ₅₀ of 6 ± 1 µM.	[3]

Required Materials and Equipment

Materials:

- **Olivomycin A** powder
- Anhydrous Dimethyl Sulfoxide (DMSO), cell culture grade
- Sterile, conical-bottom polypropylene tubes (1.5 mL or 2.0 mL)
- Pipette tips

Equipment:

- Analytical balance
- Personal Protective Equipment (PPE): safety glasses, gloves, lab coat
- Calibrated micropipettes
- Vortex mixer

- -20°C or -80°C freezer

Safety Precautions

- Toxicity: **Olivomycin A** is classified as a poison by intraperitoneal and intravenous routes. Handle with extreme care.
- Handling: Always handle **Olivomycin A** powder and its solutions inside a chemical fume hood.
- Personal Protective Equipment (PPE): Wear appropriate PPE, including a lab coat, safety glasses, and chemical-resistant gloves, at all times.
- Waste Disposal: Dispose of all waste materials (tubes, tips, gloves) contaminated with **Olivomycin A** according to your institution's hazardous waste disposal guidelines.

Experimental Protocol: Preparation of a 10 mM Olivomycin A Stock Solution

This protocol describes the preparation of a 10 mM stock solution in DMSO. DMSO is a common solvent for cell-based assays; however, the final concentration in culture media should typically be kept below 0.5% to avoid solvent-induced cytotoxicity.

Step 1: Weighing the Compound

- Tare a sterile 1.5 mL microcentrifuge tube on an analytical balance.
- Carefully weigh a small amount of **Olivomycin A** powder (e.g., 1 mg) directly into the tared tube. Record the exact weight.
 - Note: Due to the compound's potency and cost, it is advisable to work with small quantities.

Step 2: Calculating the Solvent Volume

- Use the following formula to calculate the volume of DMSO required to achieve a 10 mM concentration:

Volume (L) = [Mass (g) / Molecular Weight (g/mol)] / Concentration (mol/L)

◦ Example Calculation for 1 mg of **Olivomycin A**:

- Mass = 0.001 g
- Molecular Weight = 1197.3 g/mol
- Desired Concentration = 10 mM = 0.010 mol/L

Volume (L) = [0.001 g / 1197.3 g/mol] / 0.010 mol/L = 0.0000835 L Volume (μL) = 83.5 μL

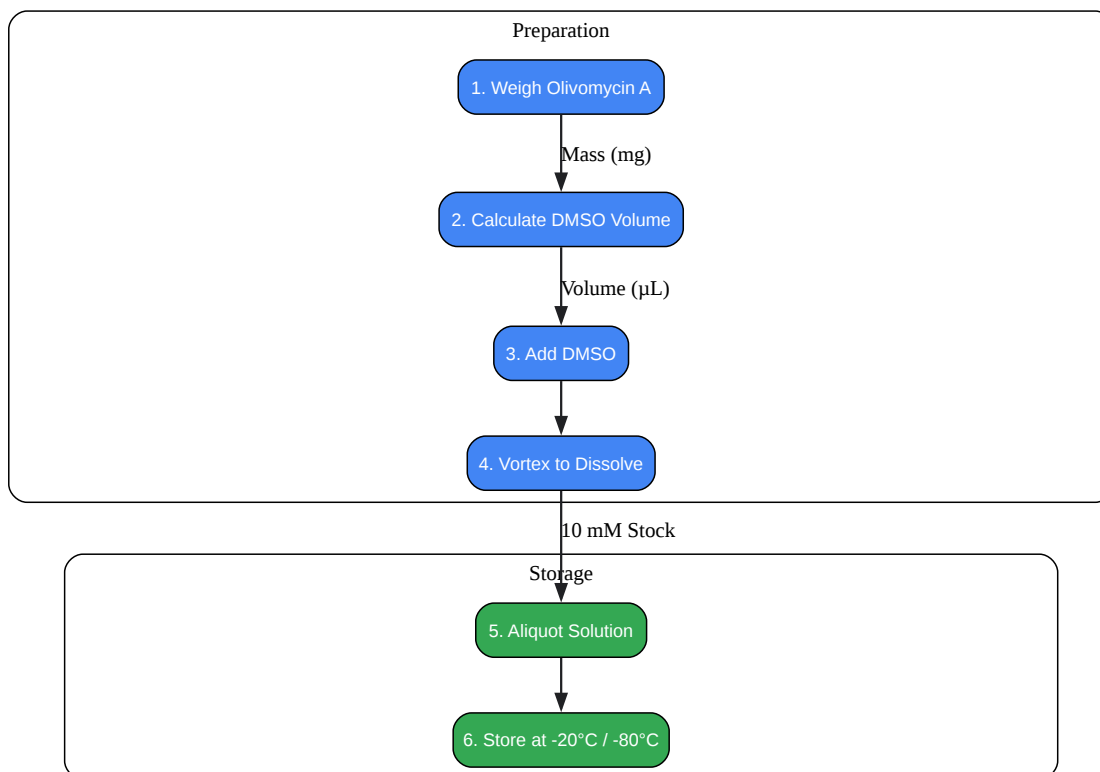
Step 3: Dissolving the Compound

- Inside a chemical fume hood, add the calculated volume of anhydrous DMSO to the microcentrifuge tube containing the **Olivomycin A** powder.
- Securely cap the tube.
- Vortex the solution for 1-2 minutes until the powder is completely dissolved. The solution should be clear and yellow. Visually inspect to ensure no solid particles remain.

Step 4: Aliquoting and Storage

- To avoid repeated freeze-thaw cycles, which can degrade the compound, aliquot the stock solution into smaller, single-use volumes (e.g., 10 μL) in sterile polypropylene tubes.
- Clearly label each aliquot with the compound name, concentration (10 mM), solvent (DMSO), and preparation date.
- Store the aliquots at -20°C for short-term storage (weeks) or -80°C for long-term storage (months). Protect from light.

Workflow Diagram



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Caption: Workflow for **Olivomycin A** stock solution preparation.

Application Notes: Use in Assays

- **Preparing Working Solutions:** To prepare a working solution, thaw a single aliquot of the 10 mM stock solution. Dilute it serially in the appropriate cell culture medium or assay buffer to the desired final concentration immediately before use.
- **Example Dilution (for a 100 nM working concentration):**
 - Perform a 1:100 dilution of the 10 mM stock into media (e.g., 1 µL stock + 99 µL media). This creates an intermediate 100 µM solution.
 - Perform a 1:1000 dilution of the 100 µM intermediate solution into your final assay volume (e.g., 1 µL of 100 µM solution into 999 µL of media in a culture well). This yields a final

concentration of 100 nM.

- **Solvent Control:** When conducting cell-based assays, it is crucial to include a vehicle control group. This group should be treated with the same final concentration of DMSO as the experimental groups to account for any effects of the solvent on the cells.
- **Effective Concentrations:** **Olivomycin A** has been shown to be effective at nanomolar to low micromolar concentrations. For instance, it can suppress cancer cell migration at 100 nM and induce apoptosis between 50 nM and 1 μ M depending on the cell line. Optimization of the final concentration for your specific assay and cell type is recommended.

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